

Physicochemical characteristics of Benzyl 3-hydroxypropionate

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Compound of Interest

Compound Name: *Benzyl 3-hydroxypropionate*

Cat. No.: *B030867*

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An In-depth Technical Guide on the Physicochemical Characteristics of **Benzyl 3-hydroxypropionate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical characteristics of **Benzyl 3-hydroxypropionate**, including its synthesis, purification, and spectral analysis. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

Physicochemical Properties

Benzyl 3-hydroxypropionate is a pale yellow oil.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2]
Molecular Weight	180.20 g/mol	[2]
CAS Number	14464-10-9	[2]
Appearance	Pale Yellow Oil	[1]
Density	1.153 g/cm ³ (Predicted)	[2]
Boiling Point	315.5 °C at 760 mmHg (Predicted)	[2]
Flash Point	136.5 °C (Predicted)	[2]
Refractive Index	1.531 (Predicted)	[2]
Solubility	No data available	
Melting Point	No data available	

Experimental Protocols

Synthesis of Benzyl 3-hydroxypropionate via Fischer Esterification

This protocol describes the synthesis of **Benzyl 3-hydroxypropionate** from 3-hydroxypropionic acid and benzyl alcohol using an acid catalyst, a process known as Fischer esterification.[\[3\]](#)[\[4\]](#)

Materials:

- 3-hydroxypropionic acid
- Benzyl alcohol
- Concentrated sulfuric acid (catalyst)
- Toluene

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Solvents for column chromatography (e.g., hexane, ethyl acetate)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography
- Beakers, flasks, and other standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 3-hydroxypropionic acid (1.0 eq), benzyl alcohol (1.2 eq), and a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq). Add a sufficient amount of toluene to facilitate azeotropic removal of water.
- **Esterification:** Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected. The reaction is typically complete when no more water is formed.
- **Workup:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **Benzyl 3-hydroxypropionate**.

Purification by Column Chromatography

The crude product can be purified by column chromatography on silica gel.[\[5\]](#)

Procedure:

- Column Preparation: Pack a glass column with silica gel slurried in a non-polar solvent (e.g., hexane).
- Loading: Dissolve the crude product in a minimal amount of the chromatography solvent and load it onto the column.
- Elution: Elute the column with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane). Collect fractions and monitor them by thin-layer chromatography (TLC).
- Isolation: Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield purified **Benzyl 3-hydroxypropionate**.

Analytical Characterization by HPLC

The purity of the synthesized **Benzyl 3-hydroxypropionate** can be assessed by High-Performance Liquid Chromatography (HPLC).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Typical HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m)
- Mobile Phase: A gradient of acetonitrile in water (with 0.1% trifluoroacetic acid)
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10 μ L

- Sample Preparation: Dissolve a small amount of the sample in the mobile phase.

Spectroscopic Data

The following tables present the expected spectral data for **Benzyl 3-hydroxypropionate** based on the analysis of related compounds and general spectroscopic principles.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

¹H NMR Spectral Data (Predicted)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.35	m	5H	Ar-H
~5.15	s	2H	-O-CH ₂ -Ph
~4.30	t	2H	HO-CH ₂ -
~2.65	t	2H	-CH ₂ -COO-
~2.50	br s	1H	-OH

¹³C NMR Spectral Data (Predicted)

Chemical Shift (δ , ppm)	Assignment
~172.0	C=O
~136.0	Ar-C (quaternary)
~128.5	Ar-CH
~128.0	Ar-CH
~127.8	Ar-CH
~66.5	-O-CH ₂ -Ph
~58.0	HO-CH ₂ -
~38.0	-CH ₂ -COO-

FTIR Spectral Data (Predicted)

Wavenumber (cm ⁻¹)	Description
3400 (broad)	O-H stretch
3030	Aromatic C-H stretch
2950	Aliphatic C-H stretch
1730	C=O (ester) stretch
1250	C-O stretch
700-800	Aromatic C-H bend

Mass Spectrometry Data (Predicted)

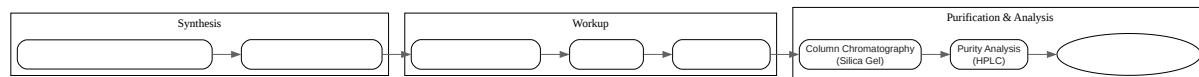
m/z	Interpretation
180	[M] ⁺
108	[C ₇ H ₈ O] ⁺
91	[C ₇ H ₇] ⁺ (tropylium ion)
77	[C ₆ H ₅] ⁺

Biological Role

Benzyl 3-hydroxypropionate is known to be an intermediate in the metabolism of the anticancer drug cyclophosphamide.[\[15\]](#) The biotransformation of cyclophosphamide is a complex process primarily occurring in the liver, involving cytochrome P450 enzymes.

Visualizations

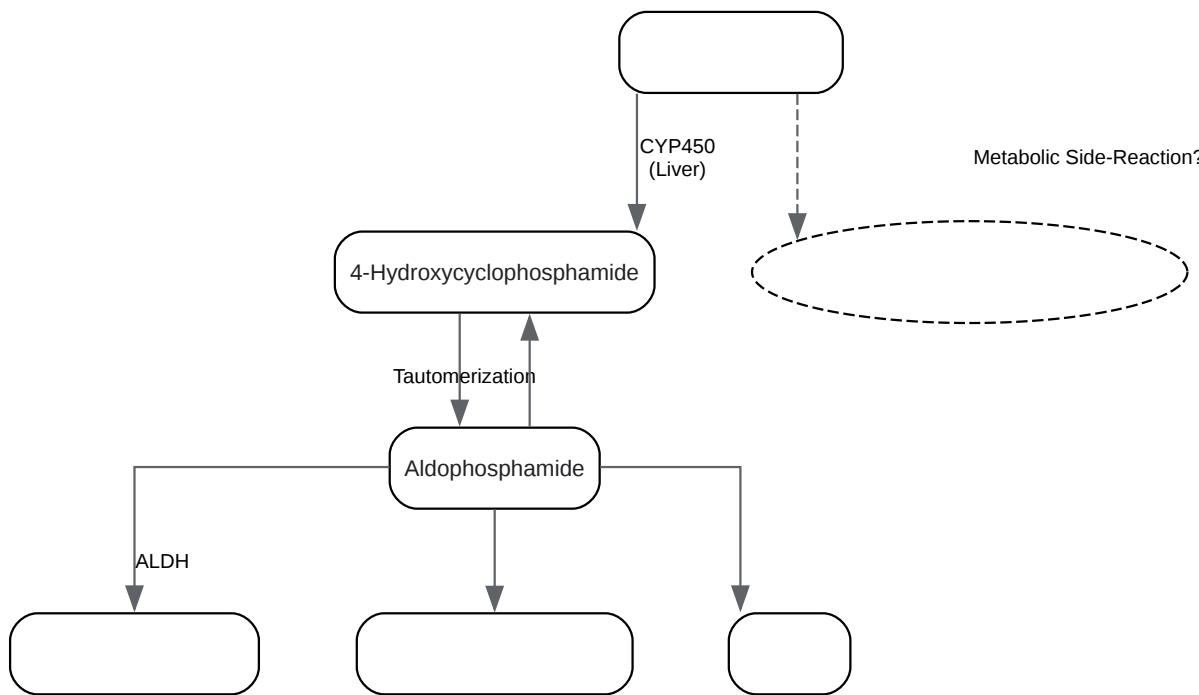
Experimental Workflow



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Synthesis and Purification Workflow

Cyclophosphamide Metabolism



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Cyclophosphamide Metabolic Pathway

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